

Application Note: Development of a Stability-Indicating Assay for Tiamulin Fumarate

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Compound of Interest

Compound Name: *Tiamulin (fumarate)*

Cat. No.: *B15706067*

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Introduction

Tiamulin fumarate is a pleuromutilin antibiotic used in veterinary medicine to treat a variety of bacterial infections in pigs and poultry. To ensure the quality, efficacy, and safety of pharmaceutical products containing Tiamulin fumarate, it is crucial to monitor their stability over time. A stability-indicating analytical method is one that can accurately quantify the active pharmaceutical ingredient (API) without interference from any degradation products, impurities, or excipients.

This application note provides a detailed protocol for the development and validation of a stability-indicating Ultra-High-Performance Liquid Chromatography (UHPLC) method for Tiamulin fumarate. The protocol includes procedures for forced degradation studies under various stress conditions as mandated by the International Council for Harmonisation (ICH) guidelines, the development of a robust chromatographic method, and a comprehensive validation strategy.

Forced degradation, or stress testing, is a critical component of developing a stability-indicating method.^[1] It involves subjecting the drug substance to conditions more severe than

accelerated stability testing to generate potential degradation products.[1] The goal is to achieve a target degradation of 5-20% to ensure that the analytical method can effectively separate and quantify the degradants from the intact drug.[2][3] Studies have shown that Tiamulin fumarate is particularly susceptible to degradation under acidic and oxidative conditions.[4]

Experimental Protocols

Materials and Reagents

- Tiamulin Fumarate Reference Standard (USP or equivalent)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ortho-phosphoric acid (AR grade)
- Hydrochloric acid (HCl, AR grade)
- Sodium hydroxide (NaOH, AR grade)
- Hydrogen peroxide (H₂O₂, 30%, AR grade)
- Water (Milli-Q or equivalent)

Instrumentation and Chromatographic Conditions

A UHPLC system equipped with a UV detector is recommended. The following conditions have been shown to provide effective separation of Tiamulin fumarate from its degradation products. [4][5]

Parameter	Specification
Instrument	UHPLC System with UV Detector
Column	Phenomenex Kinetex C18 (100 x 4.6 mm, 2.6 μ m) or equivalent
Mobile Phase	0.1% Aqueous Ortho-phosphoric Acid (pH 3.5) : Methanol (20:80, v/v)
Flow Rate	1.0 mL/min
Detection Wavelength	210 nm ^[4]
Column Temperature	30°C
Injection Volume	10 μ L

Preparation of Solutions

- Standard Stock Solution (1000 μ g/mL): Accurately weigh and dissolve 25 mg of Tiamulin Fumarate Reference Standard in a 25 mL volumetric flask with the mobile phase.
- Working Standard Solution (100 μ g/mL): Dilute 5 mL of the Standard Stock Solution to 50 mL with the mobile phase.
- Sample Preparation: Prepare samples at a similar concentration to the working standard solution using the mobile phase as the diluent.

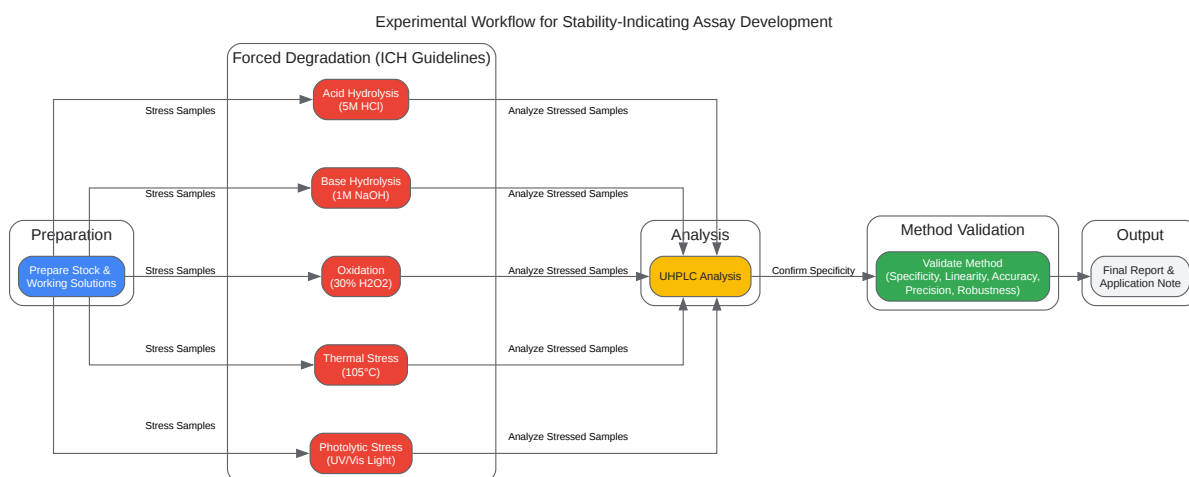
Forced Degradation (Stress) Studies

The objective of forced degradation is to generate degradation products to challenge the specificity of the analytical method.^[3] The following protocols are based on standard ICH guidelines and published literature on Tiamulin fumarate.^{[2][4]}

- Acid Hydrolysis:
 - To 1 mL of the Standard Stock Solution, add 1 mL of 5 M HCl.
 - Reflux the solution for 6 hours.^[4]

- Cool the solution to room temperature and neutralize it with an appropriate volume of 5 M NaOH.
- Dilute the solution with the mobile phase to a final concentration of approximately 100 µg/mL.
- Inject into the UHPLC system.
- Base Hydrolysis:
 - To 1 mL of the Standard Stock Solution, add 1 mL of 1 M NaOH.
 - Reflux the solution for 2-4 hours.
 - Cool the solution to room temperature and neutralize it with an appropriate volume of 1 M HCl.
 - Dilute the solution with the mobile phase to a final concentration of approximately 100 µg/mL.
 - Inject into the UHPLC system.
- Oxidative Degradation:
 - To 1 mL of the Standard Stock Solution, add 1 mL of 30% H₂O₂.
 - Keep the solution at room temperature for 24 hours, protected from light.
 - Dilute the solution with the mobile phase to a final concentration of approximately 100 µg/mL.
 - Inject into the UHPLC system.
- Thermal Degradation:
 - Place Tiamulin fumarate solid powder in a hot air oven maintained at 105°C for 24 hours.
 - After exposure, allow the sample to cool to room temperature.

- Prepare a 100 µg/mL solution in the mobile phase.
- Inject into the UHPLC system.
- Photolytic Degradation:
 - Expose Tiamulin fumarate solid powder to UV light (254 nm) and visible light (as per ICH Q1B guidelines) for an appropriate duration.
 - Prepare a 100 µg/mL solution of the exposed sample in the mobile phase.
 - Inject into the UHPLC system.



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Workflow for developing the stability-indicating assay.

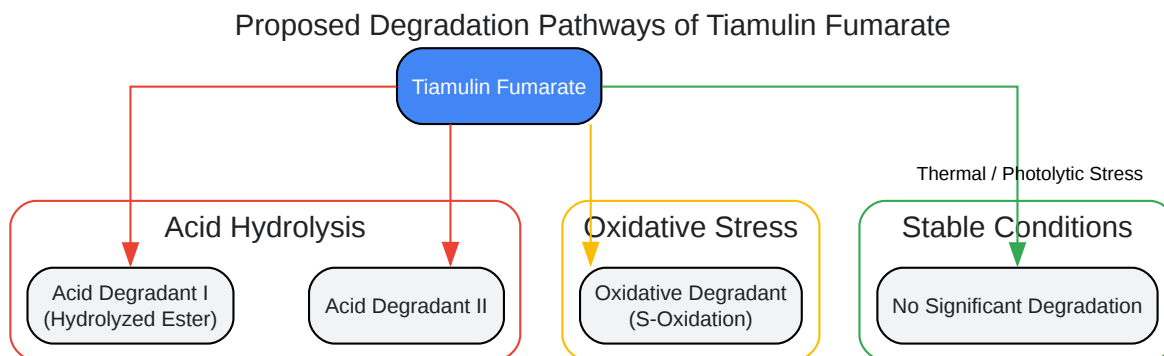
Results and Discussion

Forced Degradation Results

The UHPLC analysis of stressed samples is performed to assess the specificity of the method. The chromatograms should demonstrate sufficient resolution between the peak for intact Tiamulin fumarate and the peaks corresponding to the degradation products.

Stress Condition	% Degradation (Approx.)	Observations
Acid Hydrolysis (5M HCl, 6h)	>90%	Significant degradation with multiple degradant peaks observed.[4]
Base Hydrolysis (1M NaOH, 4h)	15-25%	Moderate degradation with distinct degradant peaks.
Oxidative (30% H ₂ O ₂ , 24h)	20-30%	Significant degradation, formation of oxidative degradants.[4][5]
Thermal (105°C, 24h)	<2%	Tiamulin fumarate is relatively stable to thermal stress.[4]
Photolytic (ICH Q1B)	<2%	Tiamulin fumarate is shown to be photostable.[4]

The degradation behavior confirms the necessity of a stability-indicating method, particularly for formulations exposed to acidic or oxidative environments. The primary degradation pathways involve hydrolysis of the ester linkage and oxidation of the sulfide group.[4][6]



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Degradation pathways of Tiamulin fumarate under stress.

Method Validation

The developed UHPLC method must be validated according to ICH Q2(R1) guidelines to demonstrate its suitability for its intended purpose. The validation parameters include specificity, linearity, range, accuracy, precision, and robustness.

Validation Parameter	Acceptance Criteria	Typical Result
Specificity	No interference at the retention time of the main peak. Peak purity index > 0.99.	Method is specific. Degradant peaks are well-resolved from the Tiamulin peak.
Linearity	Correlation coefficient (r^2) $\geq$ 0.999	Linear in the range of 0.5-10.0 $\mu\text{g/mL}$. [5]
Range	80% to 120% of the test concentration.	80-120 $\mu\text{g/mL}$.
Accuracy (% Recovery)	98.0% to 102.0%	Mean accuracy of 100.40 ± 0.71 . [7]
Precision (RSD%)	Repeatability (Intra-day): $\text{RSD} \leq 2.0\%$ Intermediate Precision (Inter-day): $\text{RSD} \leq 2.0\%$	Repeatability $\text{RSD} < 1.0\%$ Intermediate Precision $\text{RSD} < 1.5\%$
Robustness	$\text{RSD} \leq 2.0\%$ after minor changes in method parameters (e.g., flow rate, pH, column temperature).	The method is robust to small, deliberate variations in parameters.
Limit of Detection (LOD)	S/N ratio of 3:1	$\sim 0.1 \mu\text{g/mL}$
Limit of Quantitation (LOQ)	S/N ratio of 10:1	$\sim 0.3 \mu\text{g/mL}$

Conclusion

The UHPLC method detailed in this application note is demonstrated to be a specific, accurate, precise, and robust stability-indicating assay for the quantification of Tiamulin fumarate in the presence of its degradation products. The forced degradation studies confirmed that Tiamulin fumarate is susceptible to acid hydrolysis and oxidation. This validated method is suitable for routine quality control and stability studies of Tiamulin fumarate in bulk drug and pharmaceutical formulations, ensuring their safety and efficacy throughout their shelf life.

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